

A Comprehensive Guide to the Safe Disposal of Methyl 5-bromo-4-methylpicolinate

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Compound of Interest

Compound Name: Methyl 5-bromo-4-methylpicolinate

Cat. No.: B1527124

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For Immediate Release: This document provides essential, immediate safety and logistical information for the proper disposal of **Methyl 5-bromo-4-methylpicolinate** (CAS No. 886365-06-6). As a brominated heterocyclic compound, its handling and disposal require strict adherence to established protocols to ensure personnel safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals who may handle this or structurally similar compounds.

Hazard Assessment and Chemical Profile

Methyl 5-bromo-4-methylpicolinate is a halogenated organic compound. While specific toxicity data for this exact compound is not extensively published, its structural class necessitates careful handling. The primary hazards are associated with irritation and potential harm if ingested or inhaled.

Key Safety and Handling Data:

Property	Value	Reference
CAS Number	886365-06-6	[1]
Molecular Formula	C ₈ H ₈ BrNO ₂	[1]
Molecular Weight	230.06 g/mol	[1]
Appearance	White to light yellow solid	[1]
Hazard Statements	H303 (May be harmful if swallowed), H320 (Causes eye irritation)	[1]
Signal Word	Warning	[1]
GHS Pictogram	GHS07 (Irritant)	[1]
Storage	Inert atmosphere, Room Temperature	[1]

The presence of a carbon-halogen bond places **Methyl 5-bromo-4-methylpicolinate** into the category of halogenated organic compounds. The U.S. Environmental Protection Agency (EPA) regulates many such compounds as hazardous waste, meaning they cannot be disposed of through standard municipal waste streams.[2]

Core Disposal Protocol: A Step-by-Step Guide

The following procedure must be followed for the safe disposal of **Methyl 5-bromo-4-methylpicolinate** and any materials grossly contaminated with it.

Personal Protective Equipment (PPE)

Before handling any waste, ensure the following PPE is worn to prevent skin and eye exposure:

- Nitrile gloves: Or other chemically resistant gloves.
- Safety goggles or a face shield: To protect against splashes or fine dust.[3]
- Laboratory coat: To prevent contamination of personal clothing.

Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions and to ensure compliant disposal.

- Designate a specific hazardous waste container. This container must be:
 - Made of a compatible material (e.g., high-density polyethylene).
 - In good condition with a secure, sealable lid.^[4]
 - Clearly labeled as "Hazardous Waste: Halogenated Organics" and must include the full chemical name: "**Methyl 5-bromo-4-methylpicolinate**".^[4] Do not use abbreviations or chemical formulas on the primary label.^[4]
- Collect the waste.
 - Carefully transfer solid waste into the designated container using a dedicated scoop or spatula. Avoid generating dust.
 - Place any contaminated disposable materials, such as weighing paper, gloves, and paper towels, into the same container.^[5]
 - For solutions, add the liquid waste to a designated "Halogenated Liquid Waste" container. Never mix halogenated waste with non-halogenated waste.^[4]

On-Site Storage

- Securely seal the waste container. The container must be vapor-tight and spill-proof.^[4]
- Store the container in a designated, well-ventilated waste accumulation area. This area should be away from incompatible materials, such as strong oxidizing agents.^[6]^[7]
- The storage area must be clearly marked as a hazardous waste storage location.

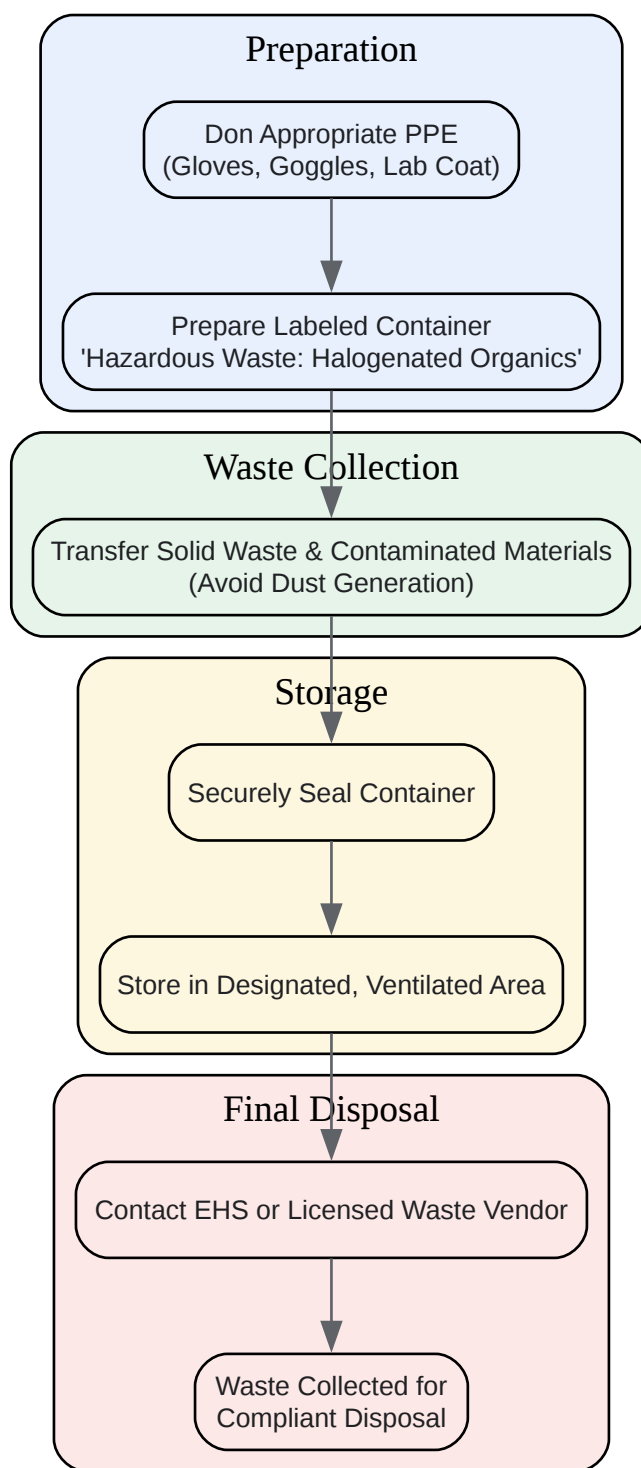
Final Disposal

- Arrange for professional collection. Contact your institution's Environmental Health and Safety (EHS) office or a licensed environmental waste management company to schedule a

pickup.

- Ensure regulatory compliance. All disposal must be carried out in accordance with local, state, and federal regulations.^[6] In the United States, this includes adherence to the EPA guidelines listed in 40 CFR 261.3.^[6]

The disposal workflow is summarized in the diagram below.



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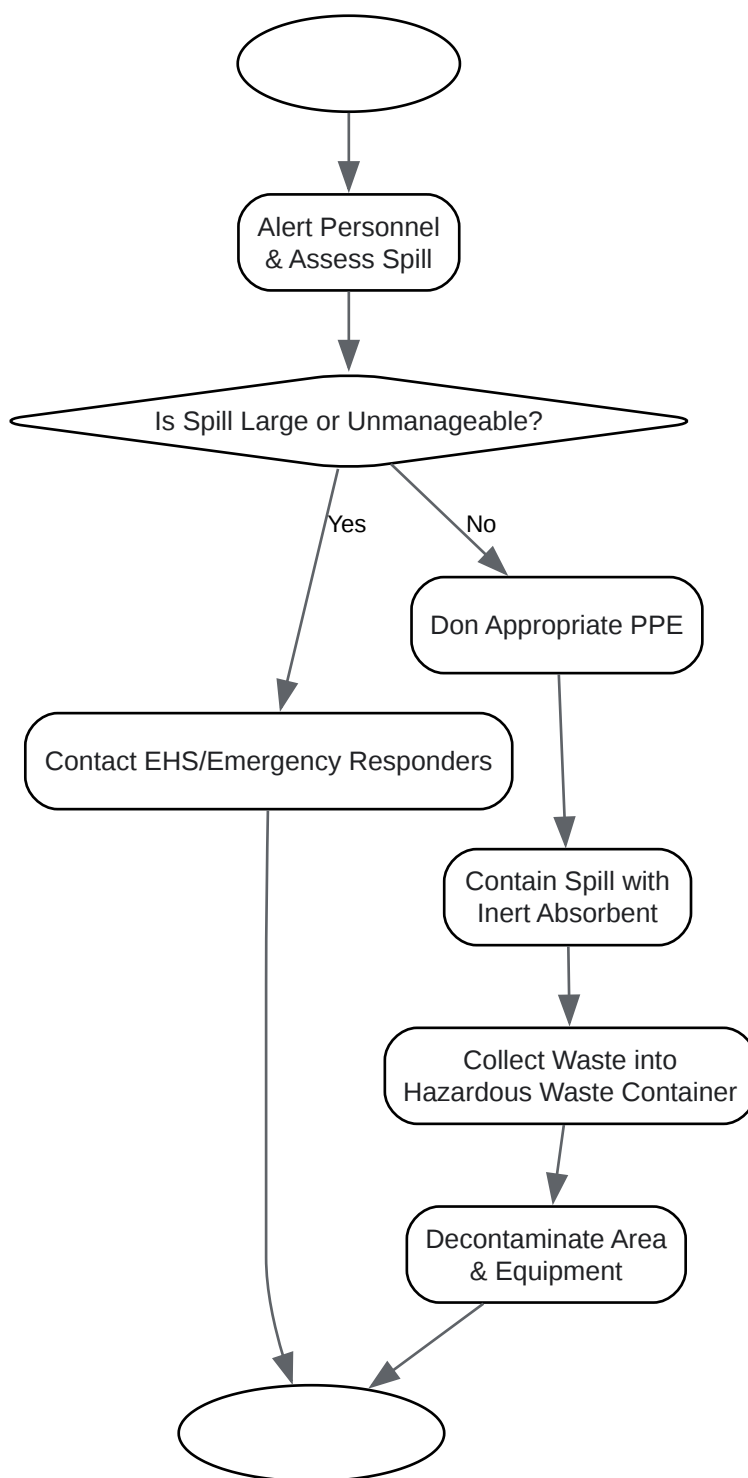
Disposal workflow for **Methyl 5-bromo-4-methylpicolinate**.

Emergency Procedures: Spill Management

In the event of a spill, immediate and correct action is crucial to mitigate exposure and environmental contamination.

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area if necessary.
- **Assess the Spill:** Determine the extent of the spill and whether it is manageable with available resources. For large or unmanageable spills, contact your EHS office or emergency responders immediately.
- **Don PPE:** Wear appropriate PPE, including double-gloving if necessary and respiratory protection if the material is dusty or volatile.
- **Containment and Cleanup:**
 - For solid spills, gently cover the spill with an inert absorbent material like vermiculite or sand to prevent dust from becoming airborne.[6]
 - Carefully sweep up the absorbed material and place it into the designated hazardous waste container.[5]
 - For liquid spills, absorb the solution with a liquid-binding material such as diatomite or universal binders.[8]
- **Decontamination:**
 - Decontaminate the spill area and any equipment used for cleanup with a suitable solvent (e.g., alcohol), followed by soap and water.[8]
 - Place all cleanup materials into the hazardous waste container.
- **Reporting:** Report the incident to your supervisor and EHS department, documenting the details of the spill and the cleanup procedure.

The decision-making process for spill cleanup is outlined below.



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Decision workflow for spill management.

References

- U.S. Environmental Protection Agency. (n.d.). eCFR — Appendix III to Part 268 — List of Halogenated Organic Compounds Regulated Under § 268.32.
- Braun Research Group, University of Illinois Urbana-Champaign. (n.d.). Halogenated Organic Liquids - Standard Operating Procedure.

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Sources

- 1. Methyl 5-bromo-4-methylpicolinate , 96% , 886365-06-6 - CookeChem [cookechem.com]
- 2. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
- 3. chemscene.com [chemscene.com]
- 4. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. aksci.com [aksci.com]
- 7. fishersci.com [fishersci.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
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